

ONO-8590580 Target Engagement in Rodent Models: A Technical Guide

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Compound of Interest

Compound Name: ONO-8590580

Cat. No.: B15620801

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Introduction

ONO-8590580 is a novel, orally available, and selective negative allosteric modulator (NAM) of the GABAA $\alpha 5$ receptor.^{[1][2][3]} GABAA receptors containing the $\alpha 5$ subunit are highly expressed in the hippocampus and are implicated in the modulation of learning and memory.^{[1][4][5]} Negative allosteric modulation of these receptors is a promising therapeutic strategy for cognitive enhancement. This technical guide provides an in-depth overview of the target engagement of **ONO-8590580** in rodent models, summarizing key quantitative data and detailing experimental protocols.

Core Mechanism of Action

ONO-8590580 functions by binding to the benzodiazepine site on GABAA receptors that contain the $\alpha 5$ subunit.^{[1][4][5]} This binding event leads to a reduction in the GABA-induced chloride ion (Cl-) channel activity, thereby negatively modulating the inhibitory effect of GABA at these specific synapses.^{[1][4][5]} This targeted reduction in inhibition is thought to enhance cognitive processes, particularly those dependent on hippocampal function, such as long-term potentiation (LTP), a cellular correlate of learning and memory.^{[1][5]}

Quantitative Data Summary

The following tables summarize the key quantitative parameters of **ONO-8590580**'s interaction with the GABAA $\alpha 5$ receptor and its effects in rodent models.

Table 1: In Vitro Binding and Functional Activity

Parameter	Value	Species/System	Reference
Binding Affinity (K _i)	7.9 nM	Recombinant Human $\alpha 5$ -containing GABAA Receptors	[1][4][5]
Functional Activity (EC ₅₀)	1.1 nM	Recombinant Human $\alpha 5$ -containing GABAA Receptors	[1][4][5]
Maximum Inhibition	44.4%	GABA-induced Cl ⁻ channel activity	[1][4][5]

Table 2: In Vivo Receptor Occupancy in Rats

Dose (Oral)	Receptor Occupancy in Hippocampus (at 1 hour)	Animal Model	Reference
1 mg/kg	40%	Male Sprague-Dawley Rats	[1][4][5]
20 mg/kg	90%	Male Sprague-Dawley Rats	[1][4][5]

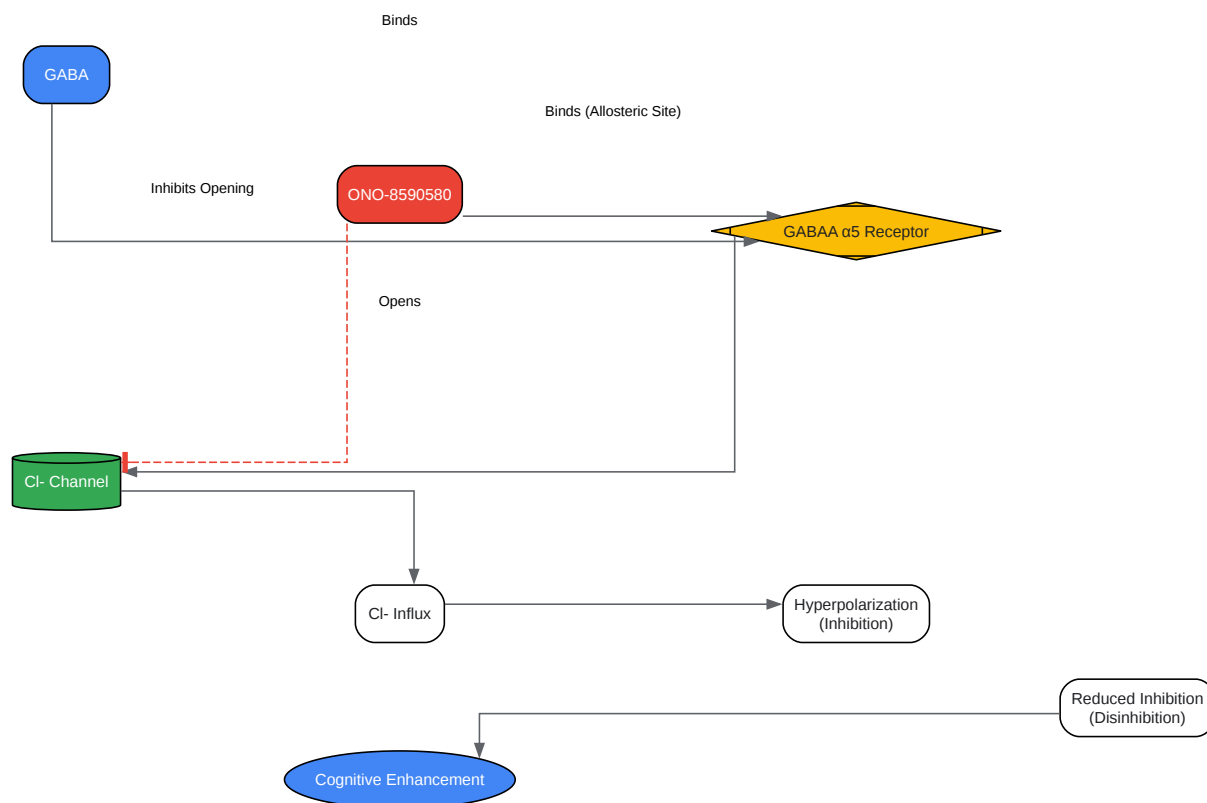
Table 3: Efficacy in Rodent Behavioral Models

Test	Animal Model	Treatment	Key Finding	Reference
Passive Avoidance Test	Male Sprague-Dawley Rats	3-20 mg/kg (p.o.) ONO-8590580	Significantly prevented MK-801-induced memory deficit.	[1][5]
8-Arm Radial Maze Test	Male Sprague-Dawley Rats	20 mg/kg (p.o.) ONO-8590580	Improved cognitive deficits induced by scopolamine and MK-801.	[1][5][6]
Elevated Plus Maze Test	Male Sprague-Dawley Rats	20 mg/kg (p.o.) ONO-8590580	No anxiogenic-like effects observed.	[1][5][6]
Pentylenetetrazole (PTZ)-induced Seizure Test	Mice	10 mg/kg (i.p.) ONO-8590580	No proconvulsant effects observed.	[6]
Pentylenetetrazole (PTZ)-induced Seizure Test	Male Sprague-Dawley Rats	20 mg/kg (p.o.) ONO-8590580	No proconvulsant effects observed.	[1][5]

Signaling Pathway and Experimental Workflows

Signaling Pathway of GABAA $\alpha 5$ Receptor Modulation

The following diagram illustrates the signaling pathway affected by **ONO-8590580**.

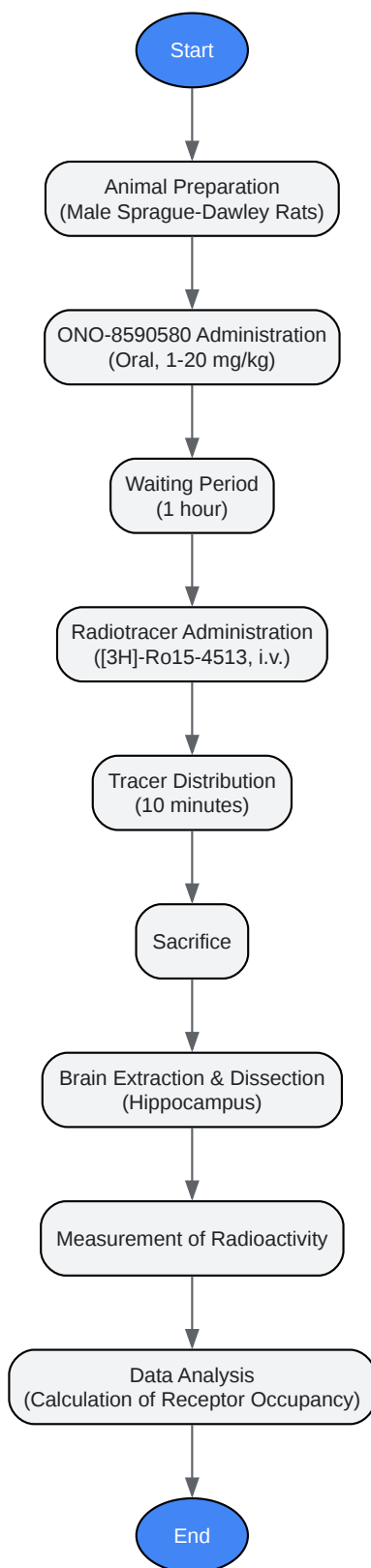


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ONO-8590580 Signaling Pathway

Experimental Workflow for In Vivo Receptor Occupancy

The following diagram outlines the typical workflow for determining the in vivo receptor occupancy of **ONO-8590580** in rodent models.



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In Vivo Receptor Occupancy Workflow

Detailed Experimental Protocols

In Vivo Receptor Occupancy Study

- **Animals:** Male Sprague-Dawley rats are utilized for these studies.
- **Drug Administration:** **ONO-8590580** is administered orally (p.o.) at varying doses (e.g., 1-20 mg/kg). A vehicle control group is also included.
- **Radiotracer:** [3H]-Ro15-4513, a radiolabeled benzodiazepine site ligand, is administered via the tail vein (intravenously, i.v.) at a concentration of 1.11 MBq/kg, 10 minutes prior to sacrifice.
- **Procedure:**
 - **ONO-8590580** or vehicle is administered orally to the rats.
 - One hour post-administration, [3H]-Ro15-4513 is injected intravenously.
 - Ten minutes after the radiotracer injection, the animals are sacrificed.
 - The brain is rapidly removed, and the hippocampus is dissected.
 - The radioactivity in the hippocampus is measured using a liquid scintillation counter.
- **Data Analysis:** Receptor occupancy is calculated by comparing the specific binding of the radiotracer in the **ONO-8590580**-treated groups to that in the vehicle-treated group.

Behavioral Testing in Rodents

- **Animals:** Male Sprague-Dawley rats are typically used for cognitive assays, while mice can be used for safety pharmacology studies like the proconvulsant test.
- **Drug Administration:** **ONO-8590580** is administered orally 1 hour before the behavioral task. Cognitive deficits are often induced by agents like MK-801 (an NMDA receptor antagonist) or scopolamine (a muscarinic receptor antagonist).
- **Passive Avoidance Test:**

- Training: On the training day, rats are placed in a brightly lit compartment of a two-compartment chamber. When they enter the dark compartment, they receive a mild foot shock.
- Testing: 24 hours later, the rats are returned to the light compartment, and the latency to enter the dark compartment is measured. Longer latencies indicate better memory of the aversive stimulus.
- Drug Effect: **ONO-8590580** is administered before the training session to assess its ability to prevent amnesia induced by co-administered MK-801.
- 8-Arm Radial Maze Test:
 - This maze consists of eight arms radiating from a central platform, with a food reward at the end of each arm.
 - Rats are trained to visit each arm to retrieve the reward, and re-entry into an already visited arm is counted as an error.
 - On the test day, cognitive impairment is induced (e.g., with scopolamine or MK-801), and **ONO-8590580** is administered to evaluate its ability to reduce the number of errors and the total time taken to complete the task.
- Elevated Plus Maze Test:
 - This apparatus consists of two open arms and two closed arms arranged in a plus shape and elevated from the floor.
 - Rats (n=12 per group) are placed in the center of the maze and allowed to explore for 5 minutes.
 - The time spent in the open arms versus the closed arms is measured. Anxiogenic compounds typically decrease the time spent in the open arms. **ONO-8590580** is administered 1 hour prior to the test.
- Pentylentetrazole (PTZ)-induced Seizure Test:
 - Mice (n=8 per group) are administered **ONO-8590580** (e.g., 10 mg/kg, i.p.) or vehicle.

- After 30 minutes, a solution of PTZ (15 mg/mL) is infused at a constant rate (0.2 mL/min).
- The time to the onset of clonic seizures is recorded, and the dose of PTZ administered is calculated. Proconvulsant compounds will decrease the seizure threshold, resulting in a shorter time to seizure onset.

Conclusion

ONO-8590580 demonstrates clear target engagement with the GABAA $\alpha 5$ receptor in rodent models, both in vitro and in vivo. The provided data and protocols offer a comprehensive guide for researchers investigating the therapeutic potential of this compound for cognitive disorders. The selective nature of **ONO-8590580** for the $\alpha 5$ subunit, coupled with its efficacy in cognitive models and favorable safety profile regarding anxiety and convulsions, underscores its promise as a novel cognitive enhancer.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Discovery of ONO-8590580: A novel, potent and selective GABAA \$\alpha 5\$ negative allosteric modulator for the treatment of cognitive disorders - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. criver.com \[criver.com\]](#)
- [4. | BioWorld \[bioworld.com\]](#)
- [5. ONO-8590580, a Novel GABAA \$\alpha\$ 5 Negative Allosteric Modulator Enhances Long-Term Potentiation and Improves Cognitive Deficits in Preclinical Models - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. medchemexpress.com \[medchemexpress.com\]](#)
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